

Acid Red 315 as a Tracer in Hydrological Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

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Introduction

Acid Red 315, a water-soluble azo dye, has been identified as a fluorescent tracer for hydrological studies, particularly in the exploration of groundwater.[1][2] Its stability in acidic conditions and fluorescent properties make it a candidate for tracking water movement in various geological formations.[3][4] This document provides detailed application notes and protocols for the use of **Acid Red 315** as a hydrological tracer, based on established principles of dye tracing. It is important to note that while the fundamental methodology is outlined, specific quantitative parameters for **Acid Red 315**, such as its precise fluorescence characteristics, degradation rates, and sorption coefficients, are not readily available in published literature. Therefore, preliminary laboratory and field tests are crucial to determine these parameters for accurate quantitative analysis in any specific study environment.

Physicochemical Properties and General Characteristics

Acid Red 315 is a monosulfonate 1:2 metal complex dye, a structural feature that enhances its stability.[4] It typically appears as a red crystalline or powdered solid and is soluble in water and alcohol.[3] The dye is relatively stable under acidic conditions but is prone to fading in alkaline environments.[3]

For its application as a hydrological tracer, the following general properties are advantageous:

- **Water Solubility:** Ensures effective dispersion in aqueous environments.[3]
- **Fluorescence:** Allows for detection at very low concentrations using fluorometry.[4]
- **Stability:** The metal-complex nature of the dye suggests a degree of stability, which is crucial for tracing over significant distances and times.[4]

A summary of the known qualitative physicochemical properties of **Acid Red 315** is presented in the table below.

Property	Description	Citation
Common Name	Acid Red 315, Acid Red MS-BB, Neutral red S-G	[1]
CAS Number	12220-47-2	[2]
Molecular Structure	Single azo, 1:2 Metal Complex	
Appearance	Red crystals or powdered solid	[3]
Solubility	Good solubility in water and alcohol; relatively poor in organic solvents.	[3]
Density	Approximately 1.458 g/cm ³ (at 20°C)	[3]
Vapor Pressure	Extremely low (almost 0 Pa at 20°C)	[3]
Acid-Base Stability	Relatively stable under acidic conditions; prone to fading under alkaline conditions.	[3]
Light Stability	Possesses a certain degree of light resistance.	[3]

Experimental Protocols

The following protocols are generalized for fluorescent dye tracing and should be adapted for **Acid Red 315** based on site-specific conditions and experimentally determined parameters.

Preliminary Laboratory Analysis

Before any field application, it is essential to determine the specific characteristics of **Acid Red 315** under simulated environmental conditions.

Objective: To determine the fluorescence spectra, quantum yield, degradation rate, and sorption coefficient of **Acid Red 315**.

Materials:

- **Acid Red 315** dye
- Spectrofluorometer
- UV-Vis Spectrophotometer
- pH meter
- Environmental water samples (from the study site)
- Soil/sediment samples (from the study site)
- Laboratory shaker
- Centrifuge
- Standard laboratory glassware

Methodology:

- Fluorescence Spectroscopy:
 - Prepare a series of standard solutions of **Acid Red 315** in distilled water and in site-specific water.

- Using a spectrofluorometer, determine the optimal excitation and emission wavelengths.
- Measure the fluorescence intensity of the standard solutions to establish a calibration curve (fluorescence vs. concentration).
- The fluorescence quantum yield should be determined relative to a well-characterized standard (e.g., Rhodamine 6G).
- Photodegradation Study:
 - Expose solutions of **Acid Red 315** of known concentration to natural or simulated sunlight.
 - Monitor the decrease in dye concentration over time using a UV-Vis spectrophotometer or fluorometer.
 - Calculate the photodegradation rate constant.
- Sorption Study (Batch Equilibrium Experiment):
 - Prepare a series of **Acid Red 315** solutions of varying concentrations.
 - Add a known mass of site-specific soil or sediment to each solution.
 - Agitate the samples on a laboratory shaker until equilibrium is reached (typically 24-48 hours).
 - Centrifuge the samples to separate the solid and aqueous phases.
 - Measure the equilibrium concentration of the dye in the aqueous phase.
 - Calculate the amount of dye sorbed to the solid phase.
 - Determine the soil-water partition coefficient (K_d) using the following equation: $K_d = \frac{\text{Concentration of dye in soil}}{\text{Concentration of dye in water}}$

Field Protocol: Tracer Injection and Sampling

Objective: To introduce **Acid Red 315** into a hydrological system and collect samples to determine flow paths, travel time, and dispersion.

Materials:

- Concentrated solution of **Acid Red 315**
- Injection equipment (e.g., pump, Mariotte bottle)
- Sampling bottles (amber glass to protect from light)
- Field fluorometer (optional, for real-time measurements)
- GPS for recording locations
- Data logger

Methodology:

- Pre-injection:
 - Conduct a thorough reconnaissance of the study area to identify suitable injection and sampling points.
 - Collect background water samples from all sampling locations to test for natural fluorescence or interfering substances.
- Tracer Injection:
 - Calculate the required mass of **Acid Red 315** based on the estimated flow rate of the water body, the expected dilution, and the detection limit of the analytical method. A conservative approach is recommended to ensure detection without causing significant discoloration of the water.
 - Prepare a concentrated solution of the dye.
 - Inject the dye solution at the designated point. The injection can be a slug injection (releasing the entire volume at once) or a constant-rate injection over a specified period.
 - Record the exact time, location, and volume of the injection.

- Sampling:
 - Begin sampling at downstream locations immediately after injection.
 - The sampling frequency should be high initially and can be decreased as the tracer cloud passes.
 - Collect water samples in amber glass bottles to prevent photodegradation.
 - Store samples in a cool, dark place until analysis.
 - Record the time and location of each sample collection.

Sample Analysis

Objective: To determine the concentration of **Acid Red 315** in the collected water samples.

Methodology:

- Allow samples to reach room temperature before analysis.
- Calibrate the spectrofluorometer using the standard solutions prepared in the preliminary laboratory analysis.
- Measure the fluorescence of each water sample at the predetermined excitation and emission wavelengths.
- Use the calibration curve to convert fluorescence readings to dye concentrations.

Data Presentation

All quantitative data should be summarized in clearly structured tables for easy comparison and analysis.

Table 1: Experimentally Determined Properties of **Acid Red 315**

Parameter	Value	Units	Conditions (e.g., pH, Temperature, Water Matrix)
Excitation Maximum (λ_{ex})	TBD	nm	
Emission Maximum (λ_{em})	TBD	nm	
Fluorescence Quantum Yield (Φ_f)	TBD	-	
Photodegradation Rate Constant (k)	TBD	s ⁻¹ or h ⁻¹	
Soil-Water Partition Coefficient (K _d)	TBD	L/kg	Specify soil/sediment type

Table 2: Field Study Data Summary

Sample ID	Location (GPS Coordinates)	Collection Time (Date & Time)	Acid Red 315 Concentration ($\mu\text{g/L}$)
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Visualizations

Experimental Workflow for Hydrological Tracing

Caption: Workflow for a hydrological tracer study.

Environmental Fate and Transport Pathways of a Tracer Dye

Caption: Potential pathways of a tracer dye.

Conclusion

Acid Red 315 shows promise as a fluorescent tracer in hydrological studies due to its water solubility and fluorescent nature. However, the lack of specific quantitative data on its fluorescence properties, degradation, and sorption necessitates thorough preliminary laboratory and field investigations to establish these parameters before its use in quantitative tracer studies. The protocols outlined in this document provide a framework for conducting such investigations and for the subsequent field application of **Acid Red 315** as a hydrological tracer. Adherence to these guidelines, with a strong emphasis on site-specific characterization, will enable researchers to utilize this dye effectively and responsibly in their studies.

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References

- 1. Acid Red 315 - Acid Red MS-BB - Neutral red S-G from Emperor Chem [emperordye.com]
- 2. ACID RED 315|CAS NO.12220-47-2 [chinainterdyes.com]
- 3. hztia.com [hztia.com]
- 4. Acid Red 315 | 12220-47-2 | Benchchem [benchchem.com]
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